

physical and chemical characteristics of Chlorthal-dimethyl-d6

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Compound of Interest

Compound Name: Chlorthal-dimethyl-d6

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An In-depth Technical Guide to **Chlorthal-dimethyl-d6**

Introduction

Chlorthal-dimethyl (IUPAC name: dimethyl 2,3,5,6-tetrachlorobenzene-1,4-dicarboxylate) is a pre-emergent herbicide used to control annual grasses and various broadleaf weeds.[1] Its deuterated analogue, **Chlorthal-dimethyl-d6**, is a stable, isotopically labeled version of the parent compound where the six hydrogen atoms of the two methyl groups are replaced with deuterium. This substitution makes it an ideal internal standard for quantitative analysis in various complex matrices.[2] The addition of deuterium results in a compound that is chemically identical to the parent molecule but has a higher molecular weight, allowing it to be distinguished by mass spectrometry. This guide provides a comprehensive overview of the physical and chemical characteristics of **Chlorthal-dimethyl-d6**, along with detailed experimental protocols for its use.

Physical and Chemical Properties

The core physical and chemical properties of **Chlorthal-dimethyl-d6** are primarily based on its non-deuterated form, Chlorthal-dimethyl, with the key difference being its molecular weight.

Property	Value
IUPAC Name	dimethyl 2,3,5,6-tetrachlorobenzene-1,4-dicarboxylate
Synonyms	Dimethyl tetrachloroterephthalate-d6, DCPA-d6
CAS Number	1861-32-1 (for non-deuterated form)[3][4]
Molecular Formula	C ₁₀ D ₆ Cl ₄ O ₄ [2]
Molecular Weight	338.00 g/mol [2]
Non-Deuterated Molecular Weight	331.95 g/mol [3]
Appearance	Colorless to grey crystalline powder[3]
Melting Point	156 °C[3][5]
Boiling Point	345 °C[3]
Density	1.56 g/cm ³ [3]
Water Solubility	0.5 mg/L @ 25 °C (for non-deuterated form)[1][5]
Vapor Pressure	0.33 mPa @ 25 °C (for non-deuterated form)[5]
Solubility in Other Solvents	Soluble in benzene, toluene, acetone, and carbon tetrachloride[4][5]

Chemical Characteristics

Stability and Reactivity

Chlorthal-dimethyl is chemically stable under recommended storage conditions, typically in a cool, well-ventilated area away from light and moisture.[6] It is stable to hydrolysis in moderately acidic to alkaline water (pH 5.0 to 9.0).[5] The primary route of degradation in the environment is through microbial action in the soil.[1][7] It is incompatible with strong acids, alkalis, and strong oxidizing or reducing agents.[6] Under fire conditions, it may decompose and emit toxic fumes.[6]

Environmental Fate

In soil, Chlorthal-dimethyl is moderately persistent, with a half-life ranging from 14 to 100 days, depending on conditions such as soil moisture.[5] The primary degradation pathway is aerobic biotransformation, which first produces monomethyl tetrachloroterephthalate (MTP) and subsequently tetrachloroterephthalic acid (TPA).[1][7] While the parent compound has low water solubility and is not expected to leach significantly, its metabolite TPA is more mobile and persistent, with the potential to leach into groundwater.[1][7] Volatilization from soil can be a significant dissipation route, especially at higher temperatures.[1][8]

Experimental Protocols

Chlorthal-dimethyl-d6 is primarily used as an internal standard for the quantification of Chlorthal-dimethyl in environmental samples by isotope dilution mass spectrometry. The following is a generalized protocol for its use in soil analysis via Gas Chromatography-Mass Spectrometry (GC-MS).

Objective

To accurately determine the concentration of Chlorthal-dimethyl in a soil sample using **Chlorthal-dimethyl-d6** as an internal standard to correct for matrix effects and variations in extraction and analysis.

Materials

- Soil sample
- **Chlorthal-dimethyl-d6** spiking solution (certified concentration)
- Extraction solvent (e.g., 1:1 acetone/hexane)
- Anhydrous sodium sulfate
- Solid Phase Extraction (SPE) cartridges (e.g., Florisil)
- GC-MS system with a suitable capillary column (e.g., DB-5ms or equivalent)

Methodology

1. Sample Preparation and Extraction:

- Homogenize the soil sample to ensure uniformity.
- Weigh approximately 10 g of the homogenized soil into a beaker.
- Spike the sample with a known volume and concentration of the **Chlorthal-dimethyl-d6** internal standard solution.
- Mix the sample with anhydrous sodium sulfate to remove moisture.
- Transfer the sample to an extraction cell or flask.
- Extract the sample using a suitable method such as Accelerated Solvent Extraction (ASE) or sonication with the extraction solvent.

2. Extract Cleanup:

- Concentrate the raw extract to approximately 1 mL using a gentle stream of nitrogen or a rotary evaporator.
- Perform a solvent exchange into hexane if necessary.
- Condition an SPE cartridge according to the manufacturer's instructions.
- Load the concentrated extract onto the SPE cartridge.
- Wash the cartridge with a non-polar solvent (e.g., hexane) to remove interferences.
- Elute the target analytes (Chlorthal-dimethyl and **Chlorthal-dimethyl-d6**) with a more polar solvent mixture (e.g., ethyl acetate/hexane).
- Concentrate the eluate to a final volume of 1 mL for GC-MS analysis.

3. GC-MS Analysis:

- Injector: 250°C, splitless mode.
- Column: 30 m x 0.25 mm ID x 0.25 µm film thickness.

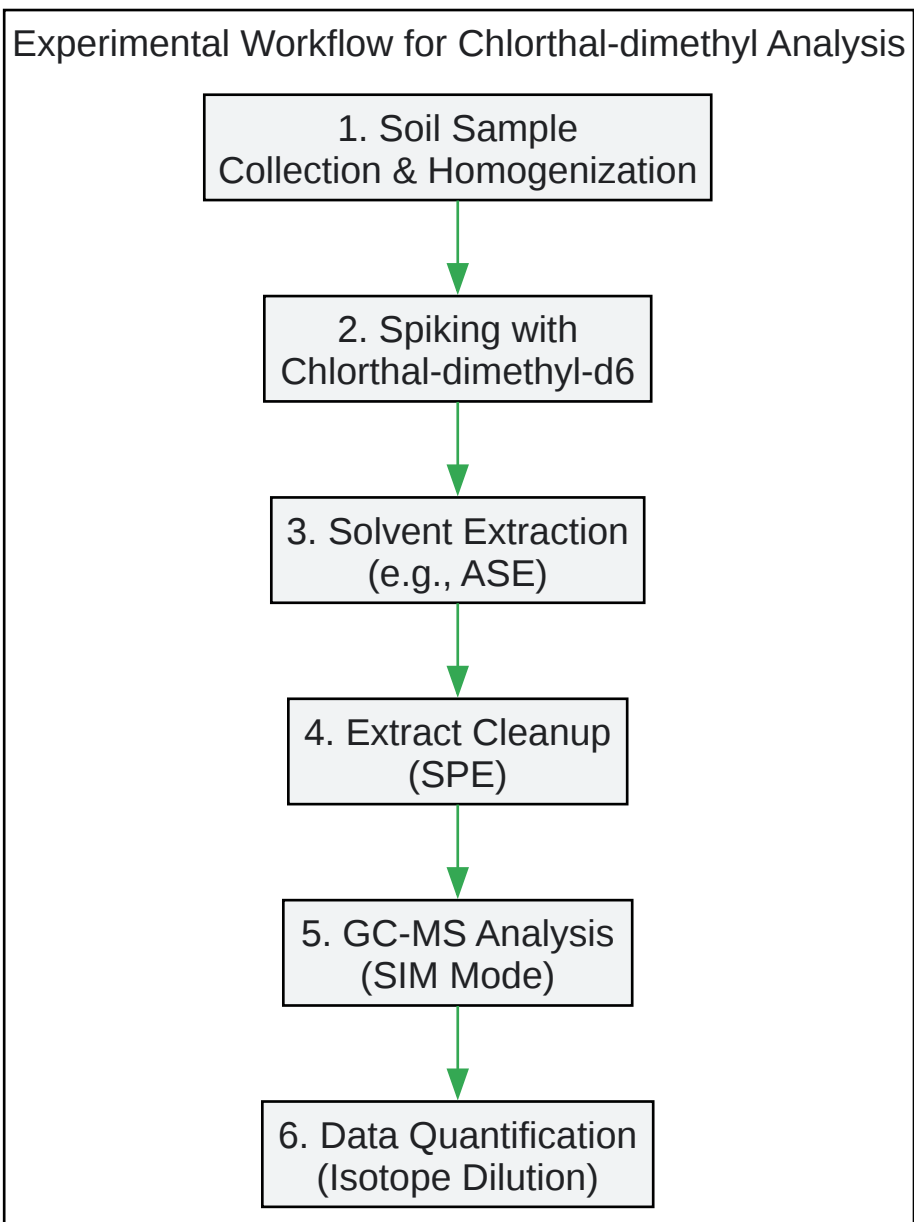
- Oven Program: Initial temperature of 60°C, hold for 2 minutes, ramp to 280°C at 10°C/min, hold for 5 minutes.
- Mass Spectrometer: Operate in Electron Ionization (EI) mode and use Selected Ion Monitoring (SIM) for enhanced sensitivity and selectivity.
- SIM Ions:
 - Chlorthal-dimethyl: Monitor characteristic ions (e.g., m/z 299, 301, 330).
 - **Chlorthal-dimethyl-d6**: Monitor corresponding shifted ions (e.g., m/z 305, 307, 336).

4. Quantification:

- Prepare a multi-point calibration curve by analyzing standards with known concentrations of native Chlorthal-dimethyl and a constant concentration of **Chlorthal-dimethyl-d6**.
- For each standard and sample, calculate the ratio of the peak area of the quantification ion for Chlorthal-dimethyl to the peak area of the quantification ion for **Chlorthal-dimethyl-d6**.
- Plot this ratio against the concentration of the native standard to generate a linear calibration curve.
- Calculate the concentration of Chlorthal-dimethyl in the sample extract using the response factor from the calibration curve and the known concentration of the added internal standard.

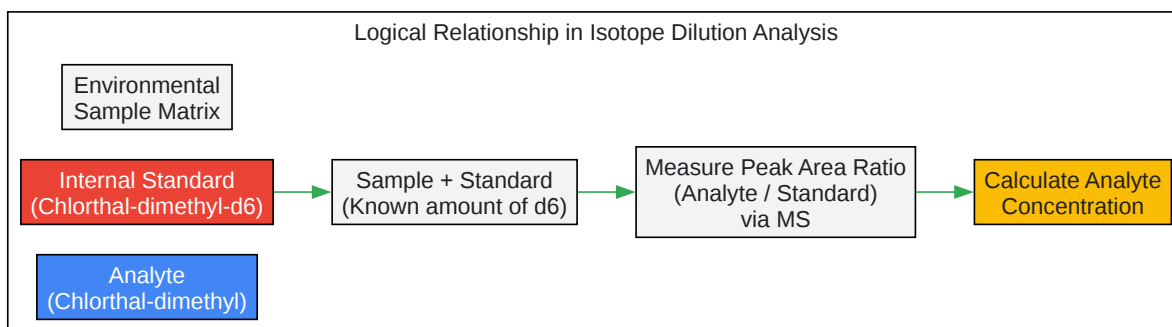
Visualizations

The following diagrams illustrate the analytical workflow and the principle of isotope dilution using **Chlorthal-dimethyl-d6**.



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Caption: Experimental workflow for soil analysis using **Chlorthal-dimethyl-d6**.



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Caption: Logical relationship of isotope dilution using **Chlorthal-dimethyl-d6**.

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